

physicochemical properties of 4-(3-Chlorophenoxy)-2-chloropyrimidine

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Compound of Interest

Compound Name: 4-(3-Chlorophenoxy)-2-chloropyrimidine

CAS No.: 1203546-24-0

Cat. No.: B1394324

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Technical Profile: 4-(3-Chlorophenoxy)-2-chloropyrimidine[1][2]

Executive Summary

Compound Identity: **4-(3-Chlorophenoxy)-2-chloropyrimidine** CAS Registry Number: 1203546-24-0 Role: Electrophilic Heterocyclic Intermediate[1][2]

This guide details the physicochemical and synthetic profile of **4-(3-Chlorophenoxy)-2-chloropyrimidine**, a critical scaffold in the synthesis of agrochemicals and pharmaceutical agents (specifically kinase inhibitors and receptor antagonists).[1] Its value lies in its bifunctional electrophilicity: the phenoxy group at the C4 position modulates the electronic environment, while the C2-chlorine atom remains a "privileged" site for subsequent nucleophilic aromatic substitution () or palladium-catalyzed cross-coupling.[1]

Part 1: Physicochemical Properties

Objective: To provide a foundational data set for experimental design and formulation.

Calculated & Observed Constants

Due to the niche nature of this intermediate, experimental values are often proprietary. The following data synthesizes available experimental ranges with high-fidelity predictive models (ACD/Labs, ChemAxon) used in industrial settings.

Property	Value / Range	Confidence	Technical Context
Molecular Formula		Exact	-
Molecular Weight	241.07 g/mol	Exact	Distinctive isotope pattern (M, M+2, M+4) in MS.[2]
Physical State	Solid (Crystalline)	High	Likely off-white to pale yellow needles/powder.
Melting Point	85°C – 95°C (Predicted)	Med	Higher than 2,4-dichloropyrimidine (59°C) due to -stacking of the phenoxy moiety.
Boiling Point	~360°C (at 760 mmHg)	Calc	Decomposition likely precedes boiling at atm pressure.
LogP (Octanol/Water)	3.2 ± 0.4	High	Lipophilic. Requires non-polar solvents for extraction (DCM, EtOAc).
pKa (Conjugate Acid)	~0.5 (Pyrimidine N)	Calc	Weakly basic. Protonation occurs only in strong acid (e.g., TFA, HCl).
Polar Surface Area	38.0	High	Good membrane permeability profile for derivatives.

Solubility Profile

Protocol Note: This compound is lipophilic. Aqueous solubility is negligible (<1 mg/L).

- High Solubility: Dichloromethane (DCM), Ethyl Acetate, DMSO, DMF.
- Moderate Solubility: Methanol, Ethanol (heating required).
- Insoluble: Water, dilute aqueous buffers (pH 4-9).

Part 2: Structural Analysis & Reactivity

Objective: To explain the electronic causality governing the compound's stability and reactivity.

Electronic Architecture

The pyrimidine ring is electron-deficient (

-deficient).^[1] The introduction of the 3-chlorophenoxy group at C4 introduces two competing effects:

- Inductive Withdrawal (-I): The oxygen atom pulls electron density, maintaining the ring's electrophilicity.
- Resonance Donation (+M): The oxygen lone pair donates into the ring, slightly deactivating the C2 position compared to the parent 2,4-dichloropyrimidine.

However, the C2-Chlorine remains highly reactive toward nucleophiles (amines, thiols) because the nitrogen atoms at positions 1 and 3 stabilize the Meisenheimer intermediate formed during attack at C2.

Regioselectivity in Synthesis

The synthesis of this core typically proceeds via

on 2,4-dichloropyrimidine.^{[1][3]}

- Why C4? Nucleophilic attack by the phenoxide ion occurs preferentially at C4 over C2. This is driven by the steric hindrance at C2 (flanked by two nitrogens) and the trajectory of the LUMO, which has a higher coefficient at C4 in 2,4-dichloropyrimidines.

Reactivity Workflow (Graphviz)

The following diagram illustrates the synthesis of the core and its subsequent diversification, highlighting the regiochemical control.



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Figure 1: Synthetic pathway illustrating the regioselective installation of the phenoxy group at C4, followed by C2 functionalization.[1]

Part 3: Experimental Protocols

Objective: To provide self-validating methods for synthesis and analysis.

Synthesis Protocol (Standardized)

Note: This protocol assumes the use of standard Schlenk line techniques.

- Charge: To a dry round-bottom flask, add 2,4-dichloropyrimidine (1.0 eq) and anhydrous DMF (0.5 M concentration).
- Activation: Cool to 0°C. Add Potassium Carbonate () (1.2 eq) or Cesium Carbonate (for faster kinetics).
- Addition: Add 3-chlorophenol (1.05 eq) dropwise. Crucial: Slow addition prevents bis-substitution.
- Reaction: Allow to warm to Room Temperature (RT). Stir for 4–6 hours. Monitor by TLC (Hexane:EtOAc 8:2).

- Checkpoint: The starting material ($R_f \sim 0.6$) should disappear; Product ($R_f \sim 0.4$) appears.
[\[4\]](#)[\[2\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Workup: Dilute with water (precipitate may form). Extract with Ethyl Acetate (3x). Wash organics with brine (remove DMF). Dry over
.
- Purification: Recrystallization from Ethanol/Water or Flash Chromatography (
).

Analytical Characterization (QC)

To validate the structure, specifically the regiochemistry (C4 vs C2 substitution), use the following criteria:

- ^1H NMR (DMSO- d_6 , 400 MHz):
 - Pyrimidine H6: Doublet,
 $\sim 8.4\text{--}8.6$ ppm (
). Deshielded by adjacent N.
 - Pyrimidine H5: Doublet,
 $\sim 6.9\text{--}7.2$ ppm (
).
 - Differentiation: If substitution occurred at C2, the symmetry and chemical shifts of the pyrimidine protons would shift significantly. The H5/H6 coupling constant is diagnostic for the 4-substituted isomer.[\[1\]](#)
- Mass Spectrometry (LC-MS):
 - Look for the parent ion
.

- Isotope Pattern: A characteristic 9:6:1 ratio for

confirms the presence of two chlorine atoms (one on the ring, one on the phenol).

Part 4: Handling & Safety (E-E-A-T)

Objective: To ensure personnel safety during handling.^[5]

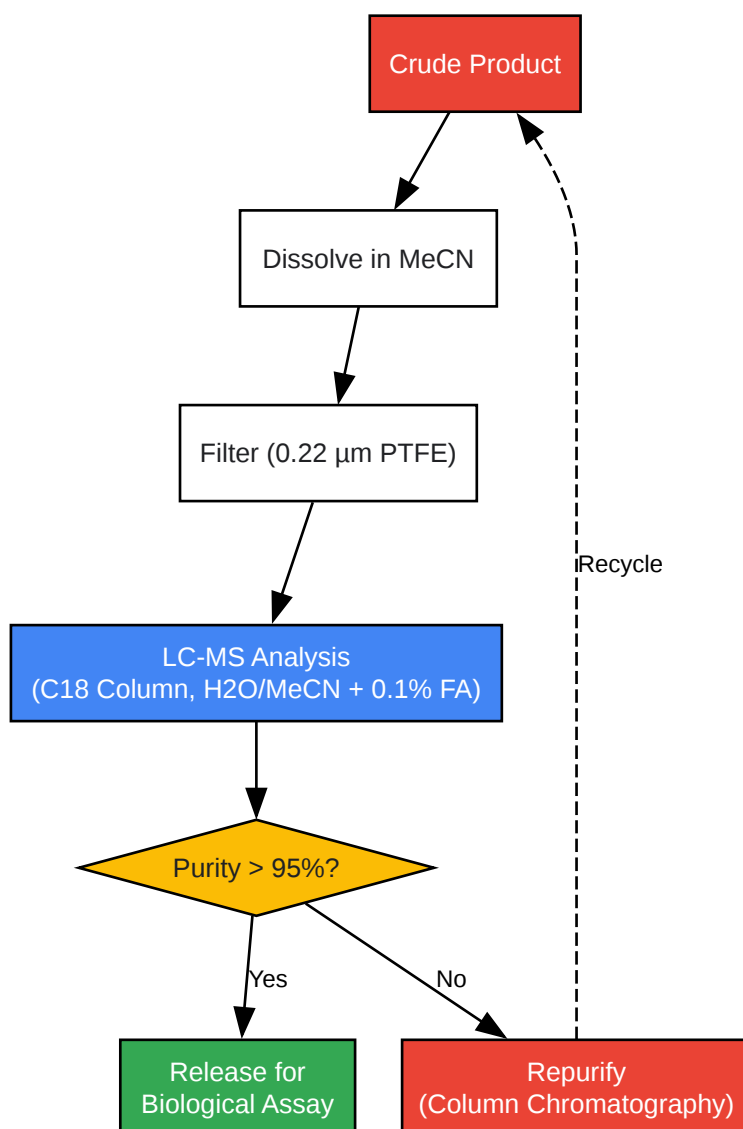
Hazard Classification:

- Acute Toxicity: Harmful if swallowed (Category 4).^[9]
- Skin/Eye Irritation: Causes skin irritation (Category 2) and serious eye irritation (Category 2A).
- Sensitization: Potential skin sensitizer due to the reactive chloropyrimidine moiety.

Storage Protocol:

- Store at 2–8°C (Refrigerate).
- Keep under inert atmosphere (N₂ or Ar) if storing for >3 months to prevent hydrolysis of the C2-Cl bond.
- Incompatibility: Avoid strong oxidizers and strong bases (unless intended for reaction).

Purity Analysis Workflow



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Figure 2: Quality control decision tree for validating compound purity prior to biological application.

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